

In-Depth Technical Guide to the Mechanism of Action of Adiphenine Hydrochloride

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For Researchers, Scientists, and Drug Development Professionals

Core Summary

Adiphenine hydrochloride is a non-selective anticholinergic agent that functions as a direct antagonist at both muscarinic and nicotinic acetylcholine receptors (mAChRs and nAChRs). Its primary mechanism of action involves the competitive inhibition of acetylcholine (ACh), preventing the initiation of downstream signaling cascades. This antagonism leads to its principal therapeutic effect as an antispasmodic, causing smooth muscle relaxation. Additionally, **adiphenine** exhibits anticonvulsant properties, demonstrated in preclinical models.

Quantitative Pharmacological Data

The following tables summarize the key quantitative parameters defining the interaction of **adiphenine** with its molecular targets.

Table 1: Muscarinic Receptor Antagonism

Parameter	Value	Species	Assay
Ki	0.44 μΜ	Guinea Pig	Radioligand Binding Assay

Table 2: Nicotinic Receptor Antagonism



Receptor Subtype	IC50	Species/Cell Line	Assay
α1	1.9 μΜ	Human (TE671/RD cells)	Functional Assay
α3β4	1.8 μΜ	Human (SH-SY5Y cells)	Functional Assay
α4β2	3.7 μΜ	Human (SH-EP1 cells)	Functional Assay
α4β4	6.3 μΜ	Human (SH-EP1 cells)	Functional Assay

Table 3: In Vivo Efficacy

Model	Parameter	Value	Species
Maximal Electroshock Seizure (MES)	ED50	62 mg/kg	Mouse
Organophosphate- Induced Lethality	PD50	3.3 mg/kg	Mouse

Signaling Pathways

Adiphenine's antagonism at muscarinic receptors interrupts key G-protein coupled signaling pathways.

Inhibition of Gq/11 Signaling Pathway

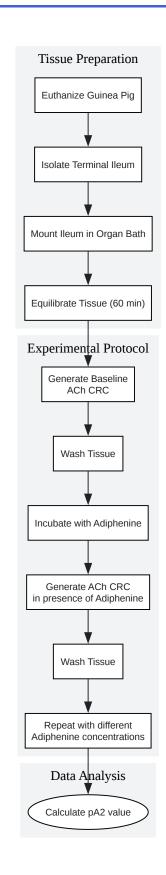
By blocking M1, M3, and M5 muscarinic receptors, **adiphenine** prevents the activation of the Gq/11 signaling cascade. This pathway is crucial for smooth muscle contraction.

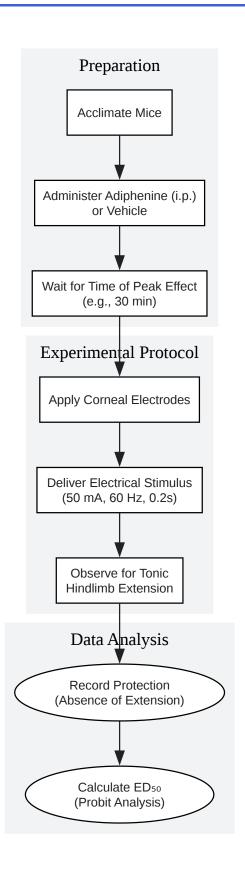












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